

handling and storage of air-sensitive di-2-Norbornylphosphine

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Compound of Interest

Compound Name: *di-2-Norbornylphosphine*

Cat. No.: *B136899*

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Technical Support Center: Di-2-Norbornylphosphine

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the safe and effective handling and storage of air-sensitive **di-2-Norbornylphosphine**. Please review this document thoroughly before use.

Frequently Asked Questions (FAQs)

1. Storage and Handling

- Q1: What are the ideal storage conditions for **di-2-Norbornylphosphine**?
 - A: **Di-2-Norbornylphosphine** is highly sensitive to air and moisture. It should be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon. For long-term storage, it is recommended to keep the container in a cool, dry place, such as a refrigerator or a freezer, to minimize degradation.
- Q2: The **di-2-Norbornylphosphine** I received is a liquid. Is this correct?
 - A: Yes, **di-2-Norbornylphosphine** is typically a colorless to pale yellow liquid at room temperature.^[1]

- Q3: Can I handle **di-2-Norbornylphosphine** on the open bench?
 - A: No. Due to its air-sensitive nature, all manipulations of **di-2-Norbornylphosphine** should be performed using standard air-free techniques, such as in an inert atmosphere glovebox or by using a Schlenk line. Exposure to the atmosphere can lead to rapid degradation.
- Q4: What solvents are compatible with **di-2-Norbornylphosphine**?
 - A: **Di-2-Norbornylphosphine** is generally soluble in anhydrous, degassed organic solvents. Always ensure your solvents are properly dried and deoxygenated before use to prevent decomposition of the phosphine.

2. Troubleshooting

- Q5: My **di-2-Norbornylphosphine** has turned cloudy or has a white precipitate. What has happened?
 - A: Cloudiness or the formation of a white solid is a common indicator of decomposition. This is likely due to exposure to air and/or moisture, leading to the formation of the corresponding phosphine oxide or other degradation products. The material may no longer be suitable for your reaction.
- Q6: I am seeing a peak around 30-50 ppm in the ^{31}P NMR spectrum of my **di-2-Norbornylphosphine**. What is this?
 - A: A signal in this region of the ^{31}P NMR spectrum is characteristic of a phosphine oxide species. This indicates that your sample has undergone oxidation. The presence of a significant peak in this region suggests that the quality of the phosphine has been compromised.
- Q7: My reaction is not proceeding as expected, and I suspect the **di-2-Norbornylphosphine** has degraded. How can I confirm this?
 - A: The most reliable method to check the purity of your **di-2-Norbornylphosphine** is by ^{31}P NMR spectroscopy. A pure sample should show a characteristic signal for the

phosphine. The appearance of new peaks, especially in the phosphine oxide region, confirms degradation.

3. Safety and Disposal

- Q8: What are the primary hazards associated with **di-2-Norbornylphosphine**?
 - A: While a specific Safety Data Sheet (SDS) for **di-2-Norbornylphosphine** is not readily available, related phosphine compounds are known to cause skin and eye irritation.^[2] Combustion of phosphine compounds can produce hazardous phosphorus oxides.^[2] Always handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area or inert atmosphere.
- Q9: How should I dispose of unused or decomposed **di-2-Norbornylphosphine**?
 - A: Small residual amounts can be carefully quenched by slow addition to a suitable oxidizing agent, such as a solution of sodium hypochlorite, under a fume hood. However, for larger quantities or if you are unsure, it is crucial to dispose of the material as hazardous waste according to your institution's and local regulations.^[3]

Quantitative Data

Below is a summary of the available physical and chemical properties for **di-2-Norbornylphosphine**.

Property	Value
Chemical Formula	C ₁₄ H ₂₃ P
Molecular Weight	222.31 g/mol
CAS Number	148432-44-4
Appearance	Colorless to pale yellow liquid
Purity	Typically ≥98% (mixture of endo/exo isomers)
Boiling Point	Data not available
Density	Data not available

Detailed Experimental Protocols

Protocol 1: Transfer of **di-2-Norbornylphosphine** using a Syringe (<50 mL)

This method is suitable for transferring small volumes of the phosphine.

Materials:

- Sure/Seal™ bottle of **di-2-Norbornylphosphine**
- Dry, nitrogen-flushed glass syringe with a Luer-lock needle
- Receiving flask (e.g., Schlenk flask) fitted with a rubber septum, previously dried and filled with an inert atmosphere
- Source of dry, inert gas (Nitrogen or Argon)

Procedure:

- Ensure the receiving flask is under a positive pressure of inert gas, vented through a bubbler.
- Carefully puncture the septum of the **di-2-Norbornylphosphine** bottle with the syringe needle.
- Slowly draw the desired volume of the liquid into the syringe. It can be helpful to gently pressurize the bottle with inert gas to aid in this process.
- Withdraw the needle from the reagent bottle.
- Immediately insert the needle through the septum of the receiving flask.
- Slowly dispense the liquid into the receiving flask.
- Withdraw the syringe and needle.
- Clean the syringe and needle immediately by rinsing with a dry, inert solvent, followed by a quenching solvent.

Protocol 2: Transfer of **di-2-Norbornylphosphine** using a Cannula (>50 mL)

This is the recommended method for transferring larger volumes.

Materials:

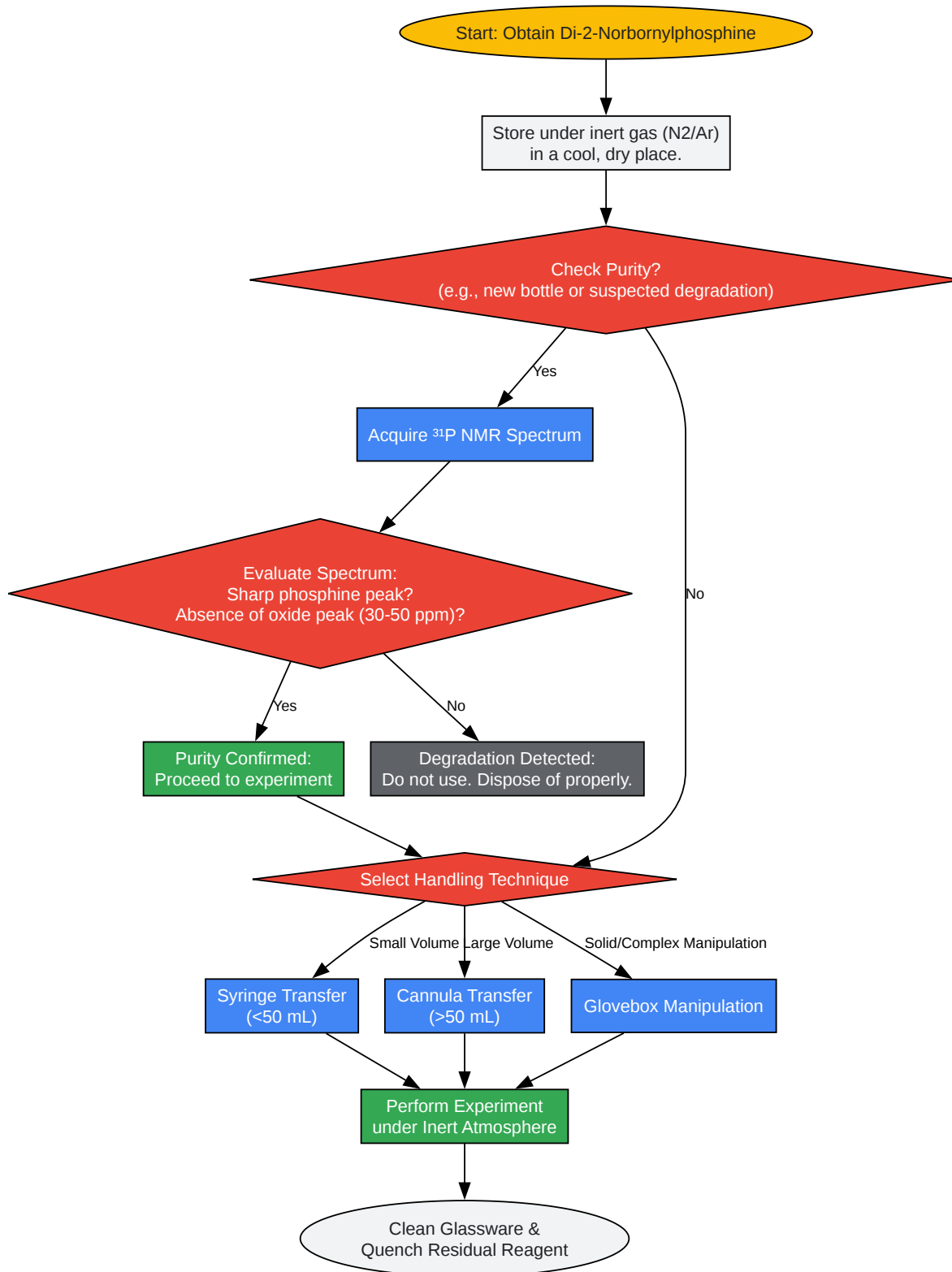
- Sure/Seal™ bottle of **di-2-Norbornylphosphine**
- Receiving flask (e.g., Schlenk flask) fitted with a rubber septum, previously dried and filled with an inert atmosphere
- Double-tipped needle (cannula), oven-dried
- Source of dry, inert gas (Nitrogen or Argon) with a bubbler setup for both flasks

Procedure:

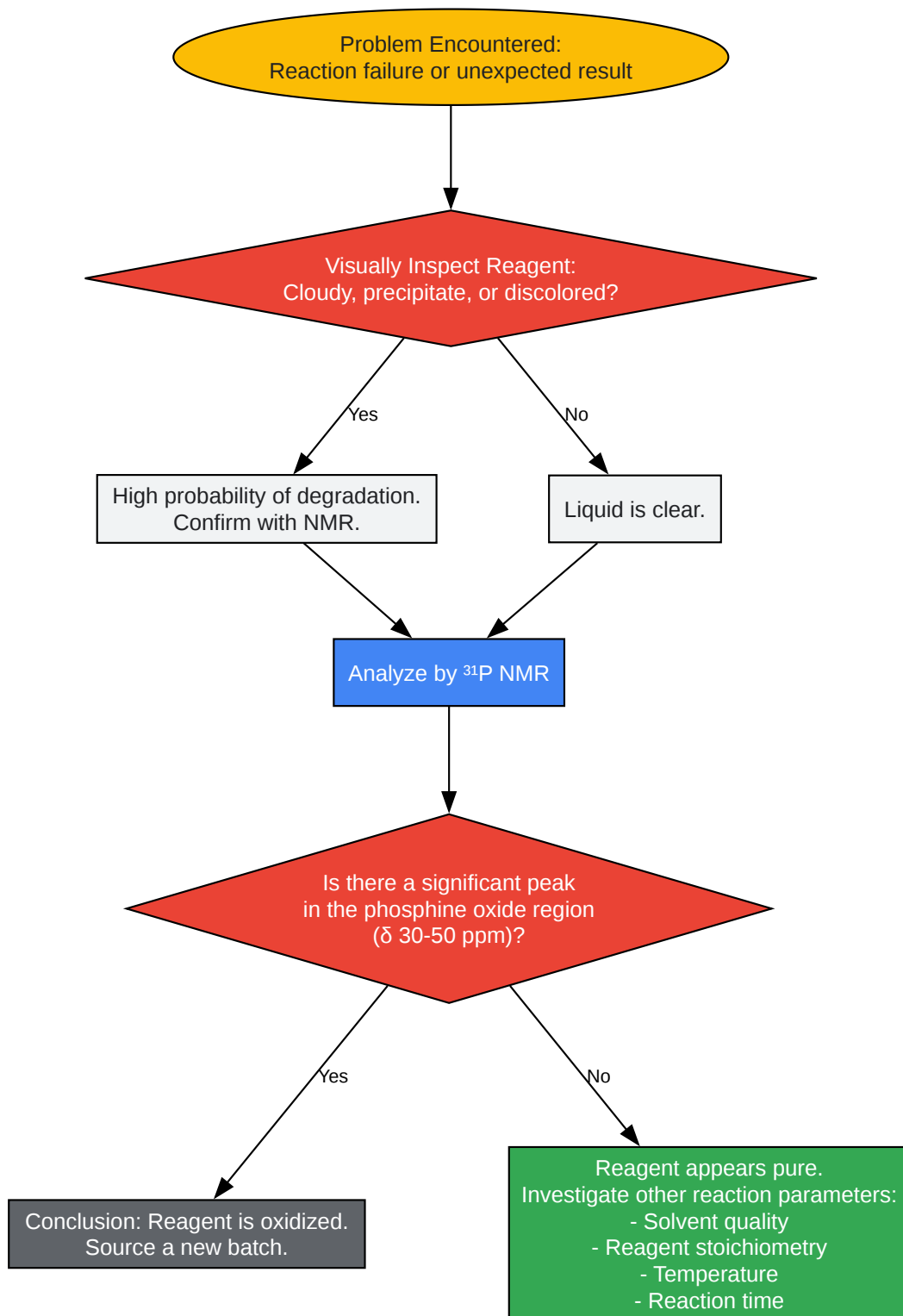
- Ensure both the reagent bottle and the receiving flask are under a positive pressure of inert gas.
- Insert one end of the cannula through the septum of the reagent bottle, keeping the tip above the liquid level.
- Insert the other end of the cannula through the septum of the receiving flask.
- To begin the transfer, lower the cannula tip in the reagent bottle into the liquid.
- A slow, steady flow of inert gas into the reagent bottle will create a slight positive pressure, pushing the liquid through the cannula into the receiving flask.
- Once the desired volume is transferred, raise the cannula tip above the liquid level in the reagent bottle.
- Allow the inert gas to flush the remaining liquid from the cannula.
- Remove the cannula from both flasks.

Visual Guides

Workflow for Handling Di-2-Norbornylphosphine

[Click to download full resolution via product page](#)Caption: Workflow for handling **di-2-Norbornylphosphine**.

Troubleshooting Guide for Di-2-Norbornylphosphine



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Caption: Troubleshooting guide for **di-2-Norbornylphosphine**.

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References

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